

Personal protective equipment for handling 4-Aminochroman-3-ol

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Compound of Interest

Compound Name: 4-Aminochroman-3-ol

Cat. No.: B1641235

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Essential Safety and Handling Guide for 4-Aminochroman-3-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **4-Aminochroman-3-ol**. Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **4-Aminochroman-3-ol** is not readily available, data from structurally related compounds, such as aminophenols and the hydrochloride salt of 3-Aminochroman-4-ol, indicate a number of potential hazards. These include being harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation[1]. Therefore, a cautious approach to handling is essential.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation[2].
Hand Protection	Nitrile or neoprene gloves. Double-gloving is recommended.	Provides a barrier against skin contact, which can cause irritation[2]. Nitrile offers good resistance to a range of chemicals, though breakthrough times can vary. [3][4]
Body Protection	A lab coat or chemical-resistant apron.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH-approved respirator with a particulate filter may be necessary.	Minimizes the inhalation of airborne particles that may cause respiratory tract irritation[2].

Glove Selection and Breakthrough Times

The selection of appropriate gloves is critical. Nitrile gloves are a common choice in laboratory settings, but their resistance to specific chemicals can vary.[3][4] Below is a table of representative breakthrough times for nitrile gloves with related aromatic amines. Note that these are for guidance only, and gloves should be changed immediately upon any sign of contamination or degradation.

Chemical	Glove Material	Thickness (mil)	Breakthrough Time (minutes)	Source
Aniline	Nitrile	11	>480	Ansell Guardian
o-Toluidine	Nitrile	8	>480	Ansell Guardian
Diethylamine	Nitrile	8	15	Eagle Protect ^[5]

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is crucial to ensure the safe handling of **4-Aminochroman-3-ol** from receipt to disposal.

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